

Mechanistic Causality: Why tBu Out

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Compound of Interest

Compound Name: Fmoc-D-cys(tbu)-OH
CAS No.: 131766-22-8; 67436-13-9
Cat. No.: B2379575

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1. Absolute Orthogonality for Directed Disulfide Folding The fundamental difference between Trt and tBu lies in their acid lability. The Trt group is high thioether is strictly stable under these standard TFA cleavage conditions. When synthesizing multicyclic peptides (e.g., conotoxin analogs), utilizing Fmoc-D-Cys(tBu) as the first disulfide bridge[2]. The tBu group can then be selectively removed later using specific reagents like methyltrichlorosilane (MeSiCl3) and diphenyl ether bonds[2].

2. Mitigation of S-tert-Butylation Side Reactions A notorious side reaction during the TFA cleavage of Cys-containing peptides is the irreversible S-tert-butylated Cys thiol[4]. If D-Cys is protected with a Trt group, it becomes a free thiol in the cleavage cocktail and is highly susceptible to this alkylation, leading to a tBu group, rendering it immune to random S-alkylation during the TFA cleavage step.

3. Enhanced Chromatographic Resolution The retention of the highly hydrophobic tBu group on the D-Cys residue during the initial RP-HPLC purification of deletion sequences and scavenger byproducts, facilitating a higher-purity intermediate before the final oxidative folding step.

Quantitative Data Presentation

To objectively evaluate the performance of these protecting groups, the following table summarizes their physicochemical behaviors and strategic utility.

Parameter	Fmoc-D-Cys(Trt)-OH
Acid Lability	High (Cleaved by 1-5% TFA)
Primary Deprotection Reagent	95% TFA / Scavengers[1]
Orthogonality in SPPS	Baseline (Deprotected with global cleavage)
Risk of S-Alkylation (during TFA)	High (Forms +56 Da impurity)[4]
Role in Oxidative Folding	Forms initial disulfide bonds
Steric Hindrance	Very High (Prevents diketopiperazine)[3]

Experimental Protocols: Self-Validating Systems

The following methodologies detail the workflow for utilizing D-Cys(tBu) in an orthogonal disulfide pairing strategy.

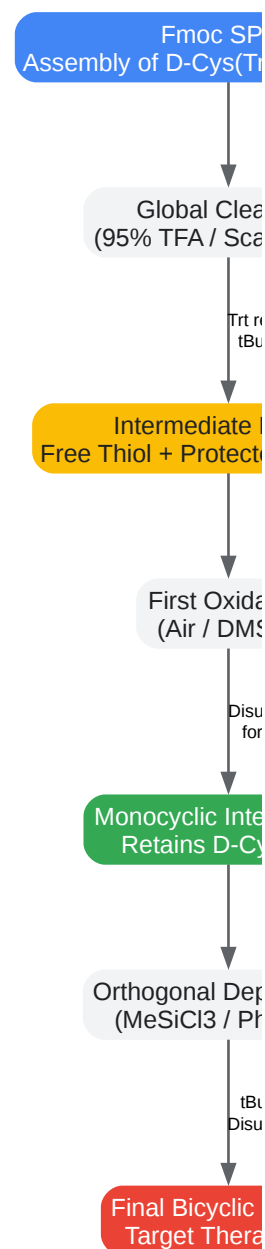
Protocol 1: Global Cleavage Preserving D-Cys(tBu) Objective: Cleave the peptide from the resin and remove standard protecting groups (including Trt).

- Resin Preparation: Wash the peptidyl-resin thoroughly with dichloromethane (DCM) and dry under vacuum for 4 hours.
- Cocktail Preparation: Prepare a fresh cleavage cocktail of TFA/TIS/H₂O/EDT (92.5:2.5:2.5:2.5 v/v/v/v). Note: EDT (ethanedithiol) is crucial to scavenge carbocations.
- Cleavage: Add 10 mL of cocktail per gram of resin. Stir at room temperature for 2 hours.

- Precipitation: Filter the resin and precipitate the peptide by adding the filtrate dropwise into cold diethyl ether.
 - Validation: Analyze the crude precipitate via LC-MS. The mass should reflect the loss of all protecting groups except the tBu group on the D-Cys re
- Protocol 2: One-Pot tBu Deprotection and Directed Disulfide Formation Objective: Remove the tBu group and simultaneously form a disulfide bond w
- Reagent Preparation: Dissolve the monocyclic peptide intermediate (containing two D-Cys(tBu) residues) in neat TFA at a concentration of 1 mg/m
 - Activation: Add 10 equivalents of diphenyl sulfoxide (PhSOPh) and 100 equivalents of methyltrichlorosilane (MeSiCl₃) to the solution.
 - Reaction: Stir the mixture at room temperature for 30–60 minutes. The MeSiCl₃/PhSOPh system generates an electrophilic sulfonium species that
 - Quenching & Isolation: Quench the reaction with cold aqueous ammonium acetate to neutralize the TFA. Purify the final bicyclic peptide via prepar
 - Validation: Ellman's test must be negative (indicating no free thiols), and LC-MS should confirm the loss of the tBu groups (-112 Da for two tBu) and

Mandatory Visualization: Orthogonal Workflow

The following diagram illustrates the logical causality of using Trt and tBu protecting groups in tandem to achieve directed folding.

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Workflow demonstrating orthogonal disulfide bond formation utilizing D-Cys(Trt) and D-Cys(tBu).

References[2] An Orthogonal Protection Strategy for the Synthesis of Conotoxins
 nih.gov.[https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGEaiQGbnfGtk2bg3bAjQf5Ppv3STngMxHsMpcCEJRdilQk7VAecB63M65zGQ_3CODGOupHi-0o4PPiTyPdX9o=\[3\]](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGEaiQGbnfGtk2bg3bAjQf5Ppv3STngMxHsMpcCEJRdilQk7VAecB63M65zGQ_3CODGOupHi-0o4PPiTyPdX9o=[3]) A Comparative Performance Analysis - Benchchem. benchchem.com.https://vertexaisearch.cloud.google.com/grounding-api-redirect/9NFOjnXqnIMME1z8NuqX6gIT3O0WLcbTYoAFrZZr6pw6_7PCsuYTQTgypG_TTbwVVT5q4Bh9X56f9Fm6EKAegJGjnDhuVeGXzwwwz8WFseOzg_caQ6lQ1rIEj6Nj2zEOTiF

INauOGvK05GpvKmeHtEQOMx7AcK5zp3NsEse7rDF1A5INA1vkUOmtl-g==[1] Integ
nbinno.com.https://vertexaisearch.cloud.google.com/grounding-api-
redirect/AUZIYQG0UC488zbhYbTgXDX0WnUt8wD0zjrABf8nFuww7ervDUxEkYxUG
my_YeQM-f0xR-OfWlpSZFKPUVqSq1a-3Bbi8vsh77OfEbPm0slGvCXnyeDwh4JMN/
Protocols for the Fmoc SPPS of Cysteine-Containing Peptides - Sigma-Aldrich. sig
redirect/AUZIYQHAYDE0Py8eqjKeqCsOiwzztE3b82ZK1vJDj5xBWtkRn_iMH8GQ2Q
B5juqDkl7lQIY4gzLM_N8XFWxWBVgoeR5SwOI-UEzxrVdtpwbJC0sjxBbs5FCi8HjcI
5Mnetr2kAa0eDakHS1i1Zdevk4CjKmt0UaFjvx2BgIhCc=[5] TFA Cleavage Strategy |
Synthesis | Organic Process Research & Development - ACS Publications. acs.org
redirect/AUZIYQGQSY_vMjIncBEfavARXR5tP3gHu3wUTcT3pA4Xz-KwTbamEqO97
anyef-xSeJRk2Ln1meTvOFnk2CWHoZA==

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Sources

- 1. [nbinno.com](#) [[nbinno.com](#)]
- 2. An Orthogonal Protection Strategy for the Synthesis of Conotoxins Containing Three Disulfide Bonds - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. [pdf.benchchem.com](#) [[pdf.benchchem.com](#)]
- 4. [pubs.acs.org](#) [[pubs.acs.org](#)]
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